

preparing TCS 5861528 stock solutions with DMSO

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Compound of Interest

Compound Name: Tcs 5861528

CAS No.: 332117-28-9

Cat. No.: B1682950

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An Application Guide for the Preparation and Handling of **TCS 5861528** Stock Solutions in DMSO

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a foundational step for reproducible and reliable experimental results. This guide provides a detailed protocol and best practices for preparing, storing, and handling stock solutions of the TRPA1 antagonist, **TCS 5861528**, using dimethyl sulfoxide (DMSO) as the solvent.

Introduction to TCS 5861528

TCS 5861528 is a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.^{[1][2][3][4][5]} It effectively blocks channel activation by agonists such as allyl isothiocyanate (AITC) and 4-hydroxynonenal (4-HNE), with reported IC₅₀ values of 14.3 μM and 18.7 μM, respectively.^{[1][2][4][5]} Due to its ability to attenuate mechanical hypersensitivity in preclinical models of diabetic neuropathy, **TCS 5861528** is a valuable tool for pain research and drug discovery.^{[1][3]}

The chemical and physical properties of **TCS 5861528** are summarized in the table below.

Property	Value
Chemical Name	(R)-N-(4-(sec-butyl)phenyl)-2-(1,3-dimethyl-2,6-dioxo-2,3-dihydro-1H-purin-7(6H)-yl)acetamide[6]
Alternative Name	2-(1,3-Dimethyl-2,6-dioxo-1,2,3,6-tetrahydro-7H-purin-7-yl)-N-[4-(1-methylpropyl)phenyl]acetamide
CAS Number	332117-28-9[3][4]
Molecular Weight	369.42 g/mol
Purity	≥98% (HPLC)
Solubility in DMSO	≥ 76 mg/mL (with sonication and warming)[2], 15 mg/mL[3]
Solid Storage	Room Temperature[2]
Solid Stability	≥ 4 years[3]

The Role of DMSO as a Solvent

DMSO is a powerful, polar aprotic solvent widely used in biological research for its ability to dissolve a broad range of organic compounds, including many that are poorly soluble in aqueous solutions.[7] However, its unique properties necessitate careful handling. DMSO is hygroscopic, meaning it readily absorbs moisture from the air, which can affect the concentration of your stock solution over time.[8][9] It is also known to readily penetrate the skin, potentially carrying dissolved substances with it.[8] Therefore, appropriate personal protective equipment (PPE) is essential.

Protocol for Preparing a 10 mM TCS 5861528 Stock Solution in DMSO

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **TCS 5861528**. This concentration is a common starting point for subsequent dilutions to working

concentrations for various in vitro assays.

Materials and Equipment

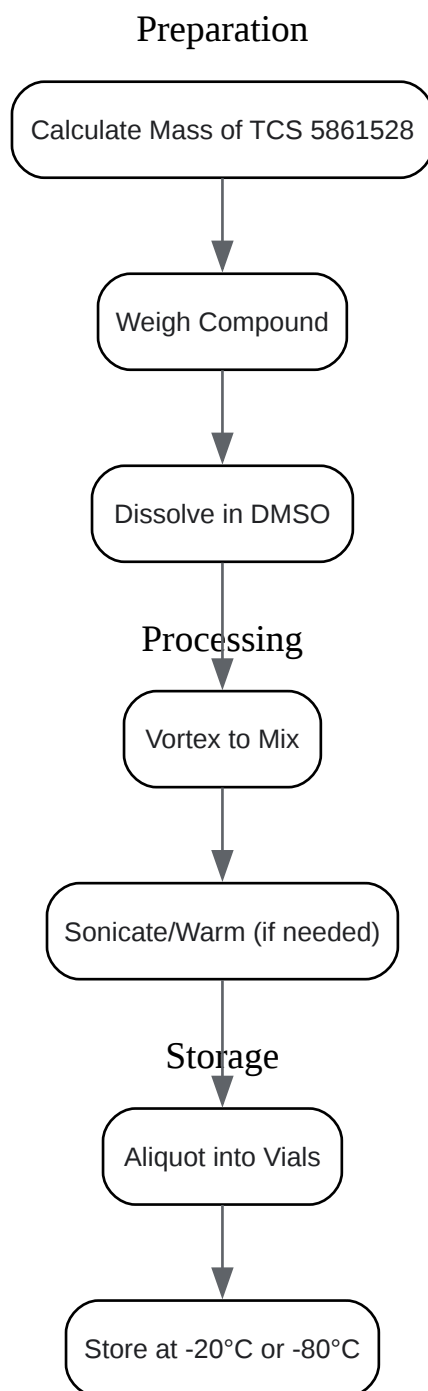
- **TCS 5861528** (solid powder)
- Anhydrous, high-purity DMSO ($\geq 99.9\%$)
- Calibrated analytical balance
- Volumetric flask (Class A)
- Sterile, amber glass vials with PTFE-lined screw caps
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety goggles, and chemical-resistant gloves

Step-by-Step Procedure

- Pre-calculation and Weighing:
 - The goal is to prepare a 10 mM stock solution. Using the molecular weight of **TCS 5861528** (369.42 g/mol), the required mass can be calculated. For example, to prepare 1 mL of a 10 mM solution:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 369.42 \text{ g/mol} = 0.0036942 \text{ g} = 3.69 \text{ mg}$
 - For improved accuracy, especially when preparing larger volumes, it is recommended to weigh a slightly larger mass (e.g., 10 mg) and adjust the volume of DMSO accordingly.[\[10\]](#)
 - Tare the analytical balance with a clean weigh boat. Carefully weigh out the desired amount of **TCS 5861528** powder. Record the exact mass.

- Dissolution:
 - Transfer the weighed **TCS 5861528** powder to a volumetric flask of the appropriate size.
 - Add a portion of the calculated volume of DMSO to the flask.
 - Gently vortex the solution to facilitate dissolution.
 - To aid dissolution, especially for higher concentrations, brief sonication in a water bath (5-10 minutes) and gentle warming (to 37°C) can be applied.^[2] Avoid excessive heating, as it may degrade the compound.
 - Once the solid is fully dissolved, add DMSO to the final desired volume. Ensure the solution is clear and free of any visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles that can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes.^[11]
 - Dispense the stock solution into sterile, amber glass vials with PTFE-lined screw caps.^[12] The amber glass protects the compound from potential light-induced degradation, and the PTFE-lined cap provides a secure seal to prevent solvent evaporation.^{[12][13]}
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.^[14]
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C. For long-term storage (up to 6 months), -80°C is recommended.^[2]

The following diagram illustrates the workflow for preparing the **TCS 5861528** stock solution.



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Workflow for **TCS 5861528** Stock Solution Preparation

Quality Control and Best Practices

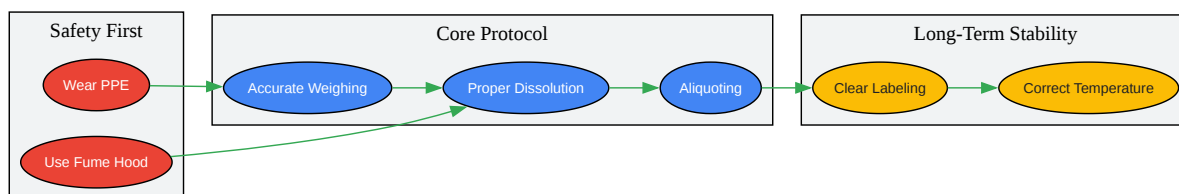
To ensure the integrity and reproducibility of your experiments, adhere to the following best practices:

- **Solvent Purity:** Always use anhydrous, high-purity DMSO ($\geq 99.9\%$). Water content in DMSO can affect the solubility and stability of the compound.
- **Accurate Measurements:** Use calibrated balances and pipettes for all measurements.[\[10\]](#)[\[12\]](#)
For the highest accuracy in preparing solutions, utilize volumetric flasks.[\[10\]](#)
- **Proper Labeling:** All stock solution vials should be clearly and durably labeled with the compound name, concentration, solvent, date of preparation, and storage conditions.[\[14\]](#)
- **Avoid Contamination:** Use sterile techniques and materials to prevent microbial or chemical contamination of your stock solution.
- **Handling DMSO:** Always wear appropriate PPE, including gloves, a lab coat, and safety goggles, when handling DMSO and DMSO-based solutions.[\[15\]](#) Work in a well-ventilated area or a chemical fume hood.[\[15\]](#)

Safety Precautions

- **DMSO:** As mentioned, DMSO can facilitate the absorption of chemicals through the skin.[\[8\]](#)
In case of skin contact, wash the affected area thoroughly with water for at least 15 minutes.
[\[15\]](#)
- **TCS 5861528:** The toxicological properties of **TCS 5861528** may not be fully characterized. Treat it as a potentially hazardous substance. Avoid inhalation of the powder and direct contact with skin and eyes.

The logical relationship between safety, preparation, and storage is depicted in the diagram below.



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Interconnectivity of Key Procedural Stages

Conclusion

The preparation of a reliable stock solution of **TCS 5861528** in DMSO is a critical first step for any subsequent experimental work. By following this detailed protocol and adhering to the outlined best practices and safety precautions, researchers can ensure the quality and consistency of their stock solutions, leading to more accurate and reproducible scientific outcomes.

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